

Dermatan Sulfate: A Key Modulator of Cellular Signaling Pathways

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Compound of Interest

Compound Name: *Dermatan sulfate*

CAS No.: *24967-94-0*

Cat. No.: *B1605960*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Dermatan sulfate (DS), a complex glycosaminoglycan historically known for its structural role in the extracellular matrix, is increasingly recognized as a critical regulator of a multitude of cellular signaling pathways. Found ubiquitously in tissues such as skin, blood vessels, and heart valves, DS, primarily as part of proteoglycans like decorin and biglycan, exerts its influence by interacting with a diverse array of signaling molecules, including growth factors and cytokines. This intricate interplay modulates fundamental cellular processes such as proliferation, migration, differentiation, and apoptosis. Dysregulation of **dermatan sulfate** expression and structure is implicated in various pathological conditions, including cancer, fibrosis, and inflammatory diseases, making it a compelling target for therapeutic intervention. This technical guide provides a comprehensive overview of the role of **dermatan sulfate** in key cellular signaling pathways, with a focus on quantitative data, experimental methodologies, and pathway visualizations to support further research and drug development.

Data Presentation: Quantitative Insights into Dermatan Sulfate Interactions

The biological activity of **dermatan sulfate** is intrinsically linked to its specific structural motifs, including the arrangement of iduronic acid and N-acetylgalactosamine residues, and the pattern of sulfation. These structural nuances dictate the affinity and specificity of DS interactions with various proteins. The following tables summarize the available quantitative data on these interactions and their functional consequences.

Interacting Protein	Dermatan Sulfate (DS) Source/Type	Method	Binding Affinity (Kd)	Minimal Active Oligosaccharide Size	Reference(s)
Fibroblast Growth Factor-2 (FGF-2)	Human Wound Fluid	Affinity Capillary Electrophoresis	2.48 μ M	Octasaccharide	[1]
Hepatocyte Growth Factor (HGF)	Mammalian	Biosensor (BIAcore)	19.7 nM	Octasaccharide	[2]
Hepatocyte Growth Factor (HGF)	Ascidian (Styela plicata)	Biosensor	~1 nM	Not Determined	[3]

Table 1: Binding Affinities of **Dermatan Sulfate** to Growth Factors. This table presents the dissociation constants (Kd) and minimal oligosaccharide sizes for the interaction of **dermatan sulfate** with key growth factors.

Cellular Process	Growth Factor(s)	Dermatan Sulfate (DS) Concentration	Cell Type	Effect	Reference(s)
Proliferation	HGF and FGF-2	1-10 ng/mL	Myoblasts (C2C12)	Enhanced proliferation	[4][5]
Migration	HGF	20-80 µg/mL	Murine Fibroblasts	Increased migration and wound closure	[6][7]
Proliferation	FGF-7	Not specified	Keratinocytes	Potentiated proliferation	[8][9]
Gene Expression	HGF	50 µg/mL	Murine Fibroblasts	Upregulation of genes involved in wound healing	[7]
Proteoglycan Synthesis	TGF-β1	5-10 pM (ED50)	Kidney Fibroblasts, Myoblasts	Increased chondroitin/dermatan sulfate proteoglycan expression	[10]

Table 2: Functional Effects of **Dermatan Sulfate** on Cellular Processes. This table outlines the concentration-dependent effects of **dermatan sulfate** on key cellular responses to growth factors.

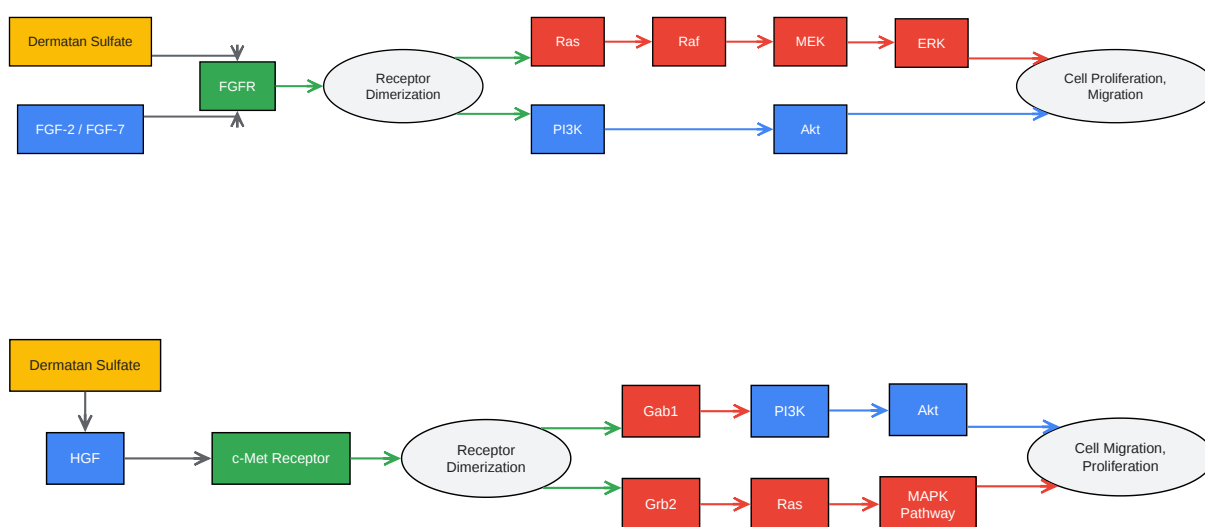
Core Signaling Pathways Modulated by Dermatan Sulfate

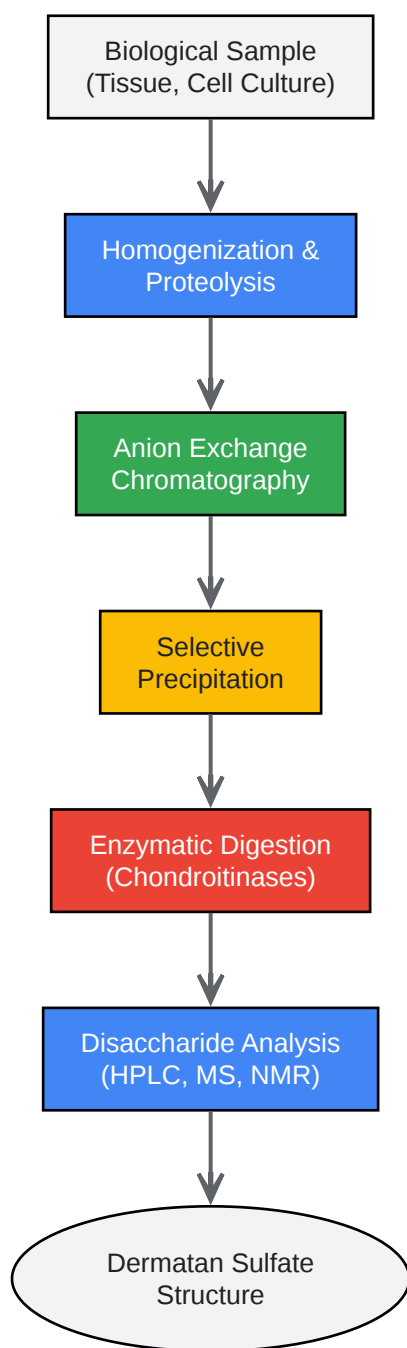
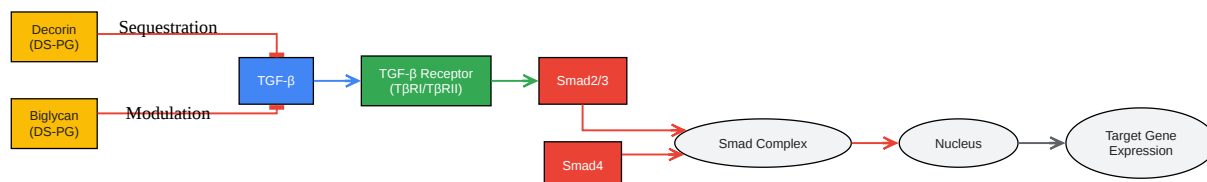
Dermatan sulfate's influence on cellular behavior is primarily mediated through its modulation of key signaling cascades, most notably the Fibroblast Growth Factor (FGF), Hepatocyte

Growth Factor (HGF), and Transforming Growth Factor-beta (TGF- β) pathways.

Fibroblast Growth Factor (FGF) Signaling

The FGF signaling pathway plays a pivotal role in cell proliferation, differentiation, and migration. **Dermatan sulfate** acts as a co-receptor, facilitating the binding of FGFs, such as FGF-2 and FGF-7, to their high-affinity fibroblast growth factor receptors (FGFRs). This interaction is crucial for receptor dimerization and the subsequent activation of downstream signaling cascades, including the Ras-MAPK and PI3K-Akt pathways. Structurally, the size and sulfation pattern of DS are critical determinants of its co-receptor activity. For instance, an octasaccharide is the minimal size required for DS to promote FGF-2 activity, while a decasaccharide is necessary for FGF-7.[11] The presence of 4-O-sulfated disaccharides and iduronic acid is important for this activity.[11]





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